

Technical Guide: Synthesis of 2,2'-Dithiodibenzoic Acid from Anthranilic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2,2'-Dithiodibenzoic acid*

Cat. No.: *B123356*

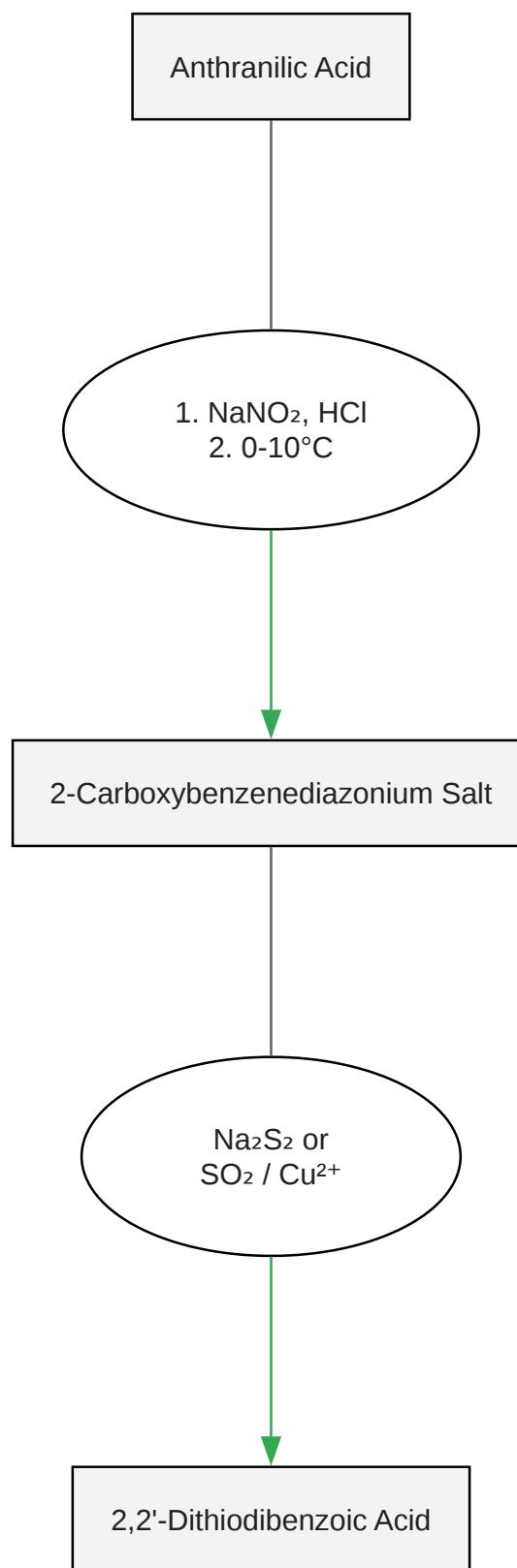
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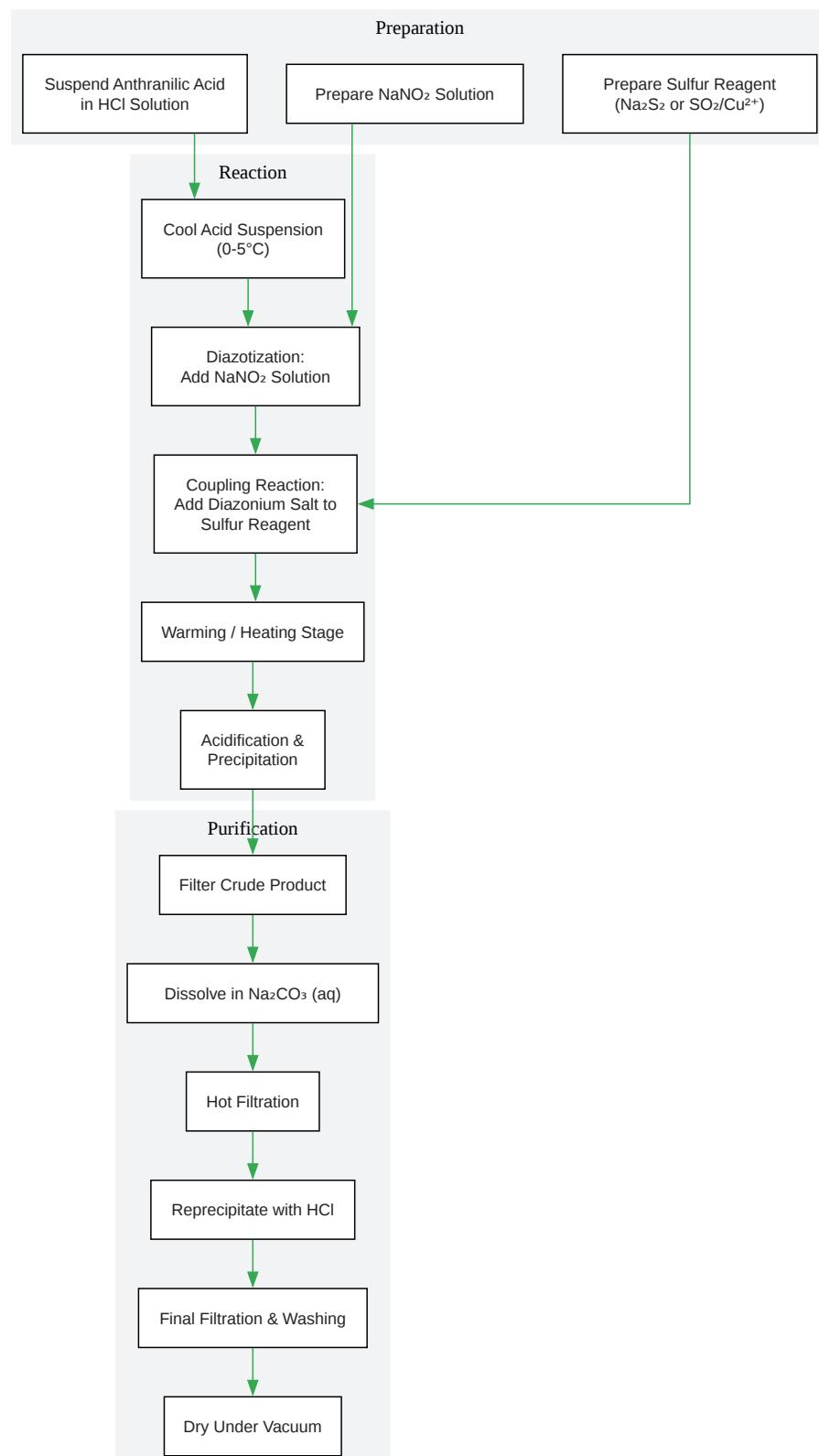
For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the synthesis of **2,2'-dithiodibenzoic acid**, a versatile reagent and intermediate, from its common precursor, anthranilic acid. The primary synthetic route involves a two-stage process: the diazotization of anthranilic acid followed by a coupling reaction to form the disulfide bridge. This guide details the underlying chemistry, experimental procedures, and quantitative data associated with the most prevalent methods.

Core Reaction Pathway

The synthesis of **2,2'-dithiodibenzoic acid** from anthranilic acid proceeds via the formation of an intermediate diazonium salt. Anthranilic acid is first treated with sodium nitrite in an acidic medium at low temperatures to yield 2-carboxybenzenediazonium chloride.^{[1][2]} This unstable intermediate is then immediately reacted with a sulfur-containing reagent, such as sodium disulfide or sulfur dioxide with a copper catalyst, to yield the final disulfide product.^{[3][4][5]}



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- To cite this document: BenchChem. [Technical Guide: Synthesis of 2,2'-Dithiodibenzoic Acid from Anthranilic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b123356#synthesis-of-2-2-dithiodibenzoic-acid-from-anthranilic-acid\]](https://www.benchchem.com/product/b123356#synthesis-of-2-2-dithiodibenzoic-acid-from-anthranilic-acid)

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